

Optimizing the yield of (2-Methyloxiran-2-yl)methanol synthesis

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Compound of Interest

Compound Name: (2-Methyloxiran-2-yl)methanol

Cat. No.: B1345474

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Welcome to the Technical Support Center for the synthesis of **(2-Methyloxiran-2-yl)methanol**. This guide is designed for researchers, scientists, and drug development professionals to provide in-depth information, troubleshoot common issues, and optimize the yield of this important chemical intermediate.

Frequently Asked Questions (FAQs)

Q1: What are the primary methods for synthesizing **(2-Methyloxiran-2-yl)methanol**?

A1: The most prominent and widely cited method for the asymmetric synthesis of **(2-Methyloxiran-2-yl)methanol** is the Sharpless asymmetric epoxidation of 2-methyl-2-propen-1-ol (also known as methallyl alcohol).[1][2][3] This reaction is highly valued for its ability to produce enantiomerically enriched epoxy alcohols. An alternative route involves the epoxidation of methallyl alcohol using hydrogen peroxide over titanium-silicalite catalysts (like TS-1).[4]

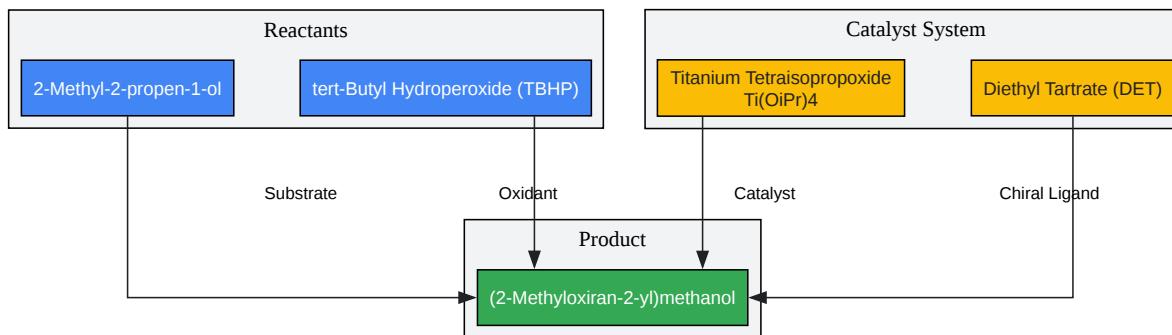
Q2: What is the Sharpless epoxidation and why is it preferred?

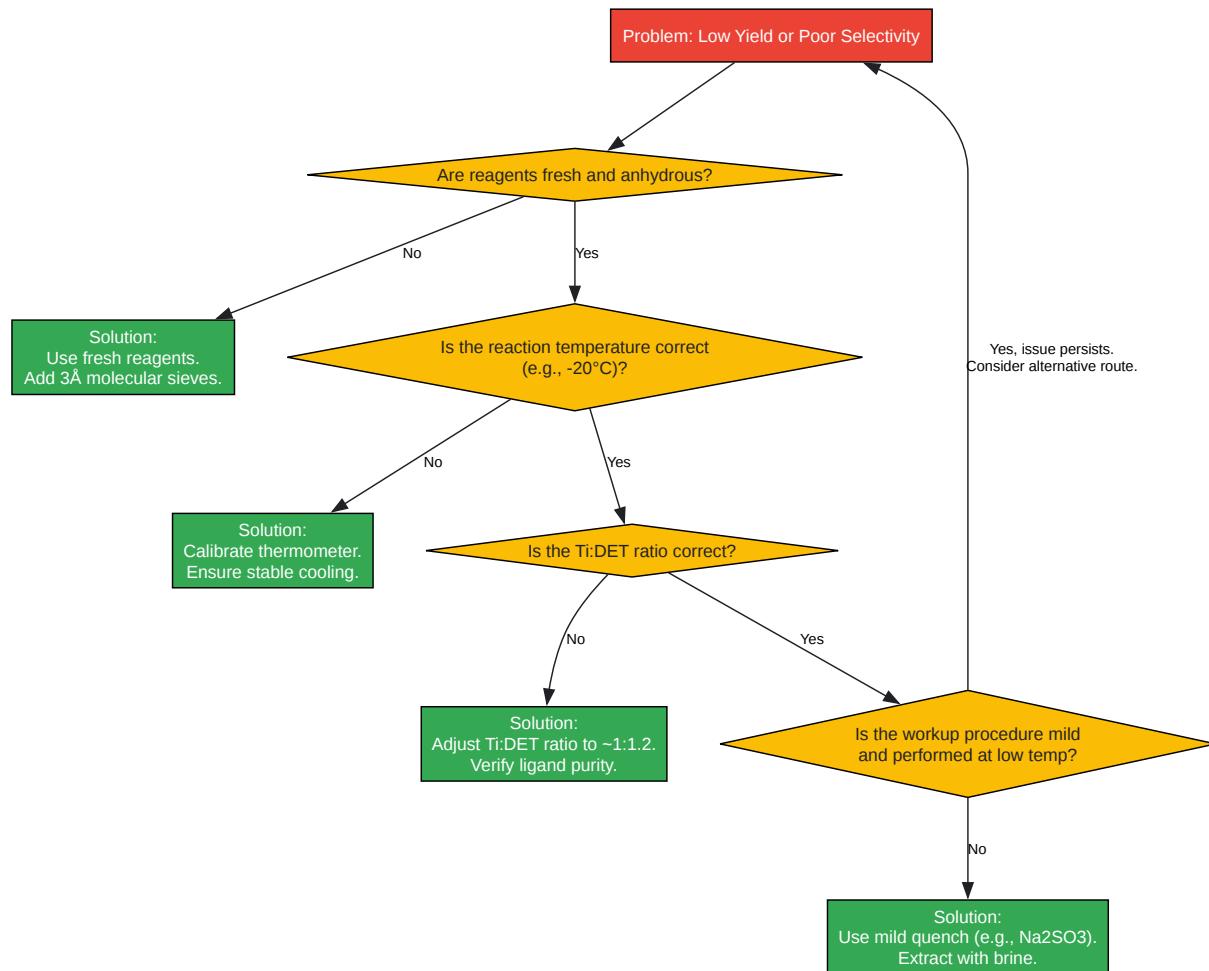
A2: The Sharpless epoxidation is an enantioselective reaction that converts primary or secondary allylic alcohols into 2,3-epoxyalcohols.[1][5] It utilizes a catalyst formed from titanium tetra(isopropoxide) ($Ti(O^iPr)_4$) and an enantiomerically pure chiral tartrate ester, such as diethyl tartrate (DET). The oxidant is typically tert-butyl hydroperoxide (TBHP).[2][3] This method is preferred for its high degree of predictability and enantioselectivity, allowing for the synthesis of specific stereoisomers, which is crucial in drug development.[1][6]

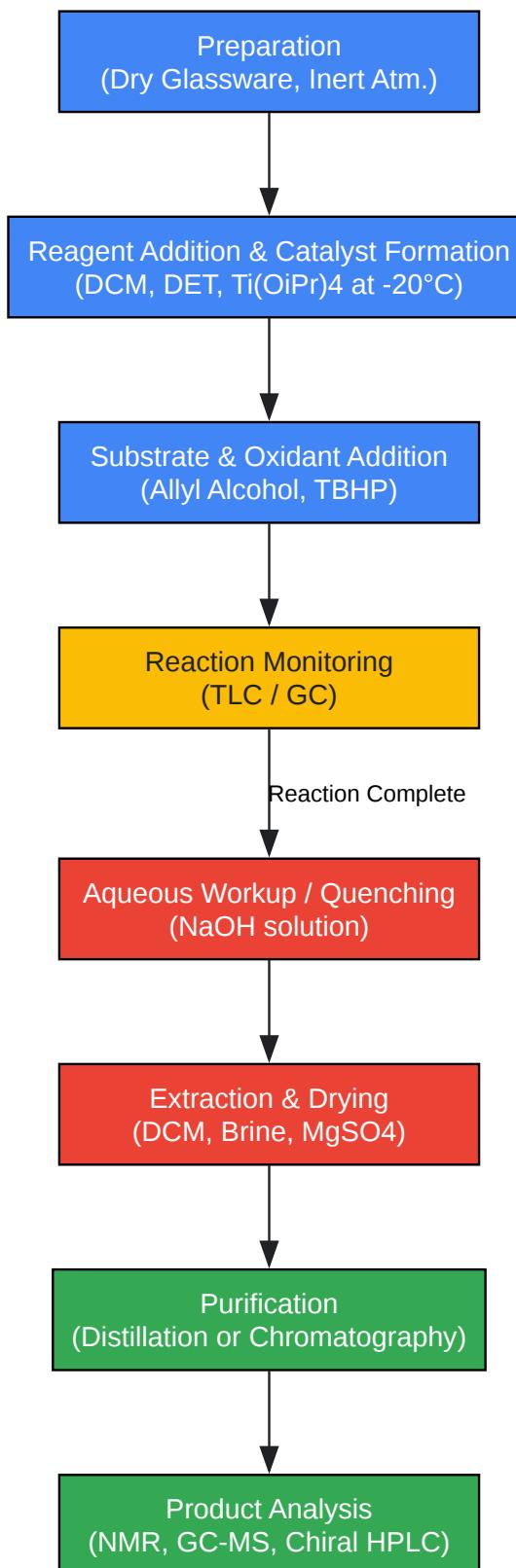
Q3: What is the basic reaction mechanism for the Sharpless epoxidation of 2-methyl-2-propen-1-ol?

A3: The reaction proceeds via a titanium-tartrate catalyst complex. The titanium center first exchanges its isopropoxide ligands for the chiral diethyl tartrate (DET), the allylic alcohol substrate, and the tert-butyl hydroperoxide (TBHP) oxidant.[\[5\]](#) The oxygen atom from the hydroperoxide is then transferred to the double bond of the allylic alcohol, with the chirality of the DET ligand directing the stereochemical outcome of the epoxide.[\[2\]](#)[\[3\]](#)

Reaction Pathway Diagram





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